

A Comprehensive Technical Guide to the Physicochemical Properties of Kojic Acid Dipalmitate

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Compound of Interest

Compound Name: *Kojic acid dipalmitate*

Cat. No.: *B7909306*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kojic acid dipalmitate (KDP) is a diesterified derivative of kojic acid, a fungal metabolite renowned for its skin-lightening properties.[1][2] The esterification of kojic acid with palmitic acid enhances its stability and lipophilicity, overcoming some of the limitations of kojic acid, such as its instability to light, heat, and oxidation.[1][2][3] This technical guide provides an in-depth overview of the core physicochemical properties of **Kojic acid dipalmitate**, offering valuable data and experimental insights for researchers and formulation scientists in the fields of cosmetics and drug development.

Physicochemical Properties

Kojic acid dipalmitate is a white to off-white crystalline powder.[3][4] Its enhanced lipophilic nature makes it a preferred ingredient in oil-based and emulsion formulations.[5]

Table 1: General Physicochemical Properties of Kojic Acid Dipalmitate

Property	Value	References
Molecular Formula	C ₃₈ H ₆₆ O ₆	[4]
Molecular Weight	618.93 g/mol	[4]
Appearance	White to off-white crystalline powder	[3][4]
Melting Point	92 - 96 °C	[3]

Table 2: Solubility Profile of Kojic Acid Dipalmitate

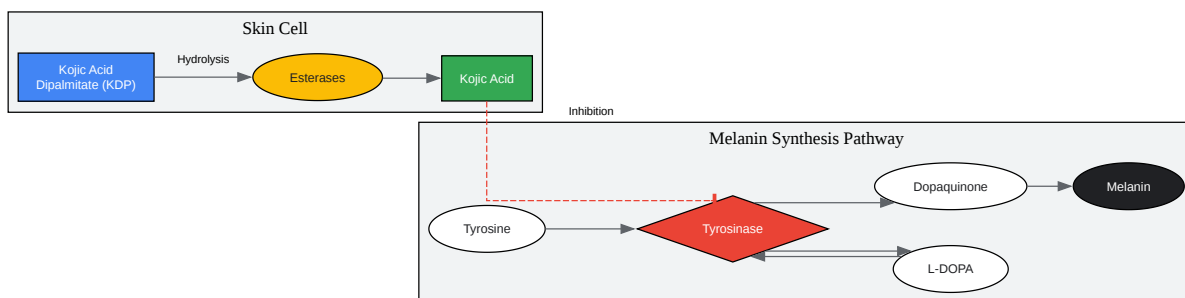
Solvent	Solubility	References
Water	Insoluble	[4]
Oils	Soluble	[4]
Ethanol	Soluble	[3]
Propylene Glycol	Soluble (in heating phase)	[6]
Isopropyl Myristate	Soluble (in heated oil phase)	[6]

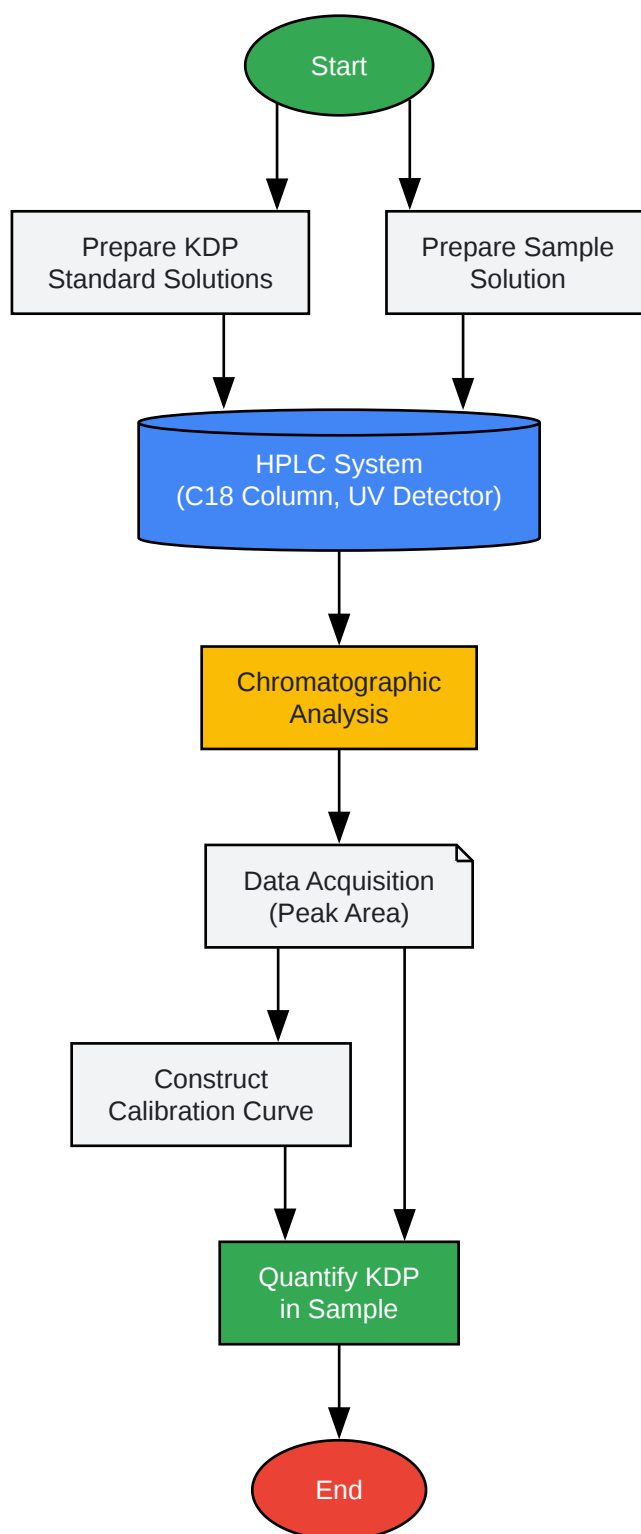
Table 3: Stability Profile of Kojic Acid Dipalmitate

Condition	Stability	Notes	References
Light	Stable	More stable than kojic acid.	[3]
Heat	Stable	A cream with 1% KDP showed no color change after 4 weeks at 45°C.	[3]
pH	Stable in a wide range (3-10)	More versatile in formulations compared to kojic acid.	[3]
Oxidation	Not easily oxidizable	Does not readily chelate with metal ions, preventing color changes.	[3]
Oxidative Stress	Degrades under liquid oxidative stress	A study showed it degraded more rapidly than kojic acid in the presence of H ₂ O ₂ .	[7][8]

Mechanism of Action: Tyrosinase Inhibition

The primary mechanism by which **Kojic acid dipalmitate** exerts its skin-lightening effect is through the inhibition of tyrosinase, a key enzyme in melanin synthesis.[1] Within the skin cells, esterases are believed to hydrolyze **Kojic acid dipalmitate**, leading to the in-situ release of kojic acid.[9] Kojic acid then acts as a competitive and mixed-type inhibitor of tyrosinase, effectively blocking the conversion of tyrosine to melanin.[10]





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